

In-Depth Technical Guide to the Physical and Chemical Properties of Sulfabrom-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfabrom-d4

Cat. No.: B12387332

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Sulfabrom-d4**, a deuterated analog of the sulfonamide antibiotic Sulfabrom. Designed for researchers, scientists, and professionals in drug development, this document details the compound's characteristics, experimental protocols for their determination, and relevant biological pathways.

Core Physical and Chemical Properties

Sulfabrom-d4 is the deuterated form of Sulfabrom, a long-acting sulfonamide. The incorporation of deuterium isotopes can offer advantages in metabolic studies and as internal standards in analytical chemistry.

Data Presentation: Quantitative Properties of **Sulfabrom-d4** and Sulfabrom

Property	Sulfabrom-d4	Sulfabrom	Source(s)
Molecular Formula	C ₁₂ H ₉ D ₄ BrN ₄ O ₂ S	C ₁₂ H ₁₃ BrN ₄ O ₂ S	[1]
Molecular Weight	361.25 g/mol	357.23 g/mol	[1][2]
CAS Number	2374858-36-1	116-45-0	[1][3]
Appearance	Solid	-	-
Color	Off-white to light yellow	-	-
Boiling Point	Not available	568.3°C at 760 mmHg	[4]
Melting Point	Not available	Not available	[4]
Density	Not available	1.653 g/cm ³	[4]
Solubility	Soluble in DMSO Slightly soluble in methanol Slightly soluble in water	10 mM in DMSO	[2]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years In solvent: -80°C for 6 months, -20°C for 1 month	-	-

Experimental Protocols

Detailed methodologies for determining key physical properties of **Sulfabrom-d4** are outlined below. These protocols are based on established analytical techniques for organic compounds.

[5][6][7][8][9][10][11][12][13][14]

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **Sulfabrom-d4** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating rate (1-2°C per minute) near the expected melting point.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is reported as the melting point.
- **Replicates:** The determination is performed in triplicate to ensure accuracy.

Determination of Solubility

Solubility is a fundamental property that influences a compound's formulation and bioavailability.

Methodology:

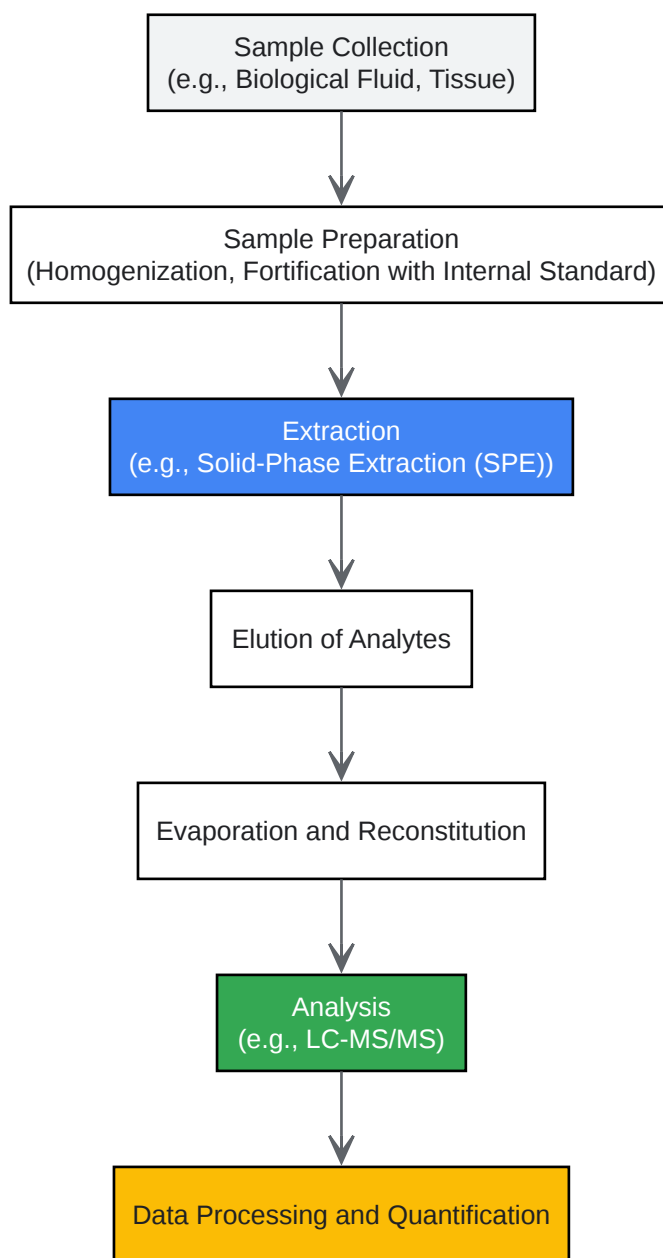
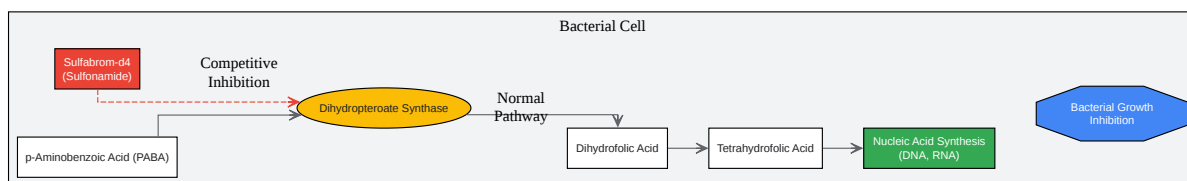
- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, methanol, ethanol, acetone, dimethyl sulfoxide) are selected for testing.
- **Sample Preparation:** A precisely weighed amount of **Sulfabrom-d4** (e.g., 1 mg) is placed into a series of vials.
- **Solvent Addition:** A known volume of each solvent (e.g., 1 mL) is added to the respective vials.
- **Equilibration:** The vials are agitated (e.g., using a vortex mixer or shaker) at a constant temperature (e.g., 25°C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- **Observation and Quantification:** The solutions are visually inspected for undissolved solid. For quantitative analysis, the saturated solution is filtered, and the concentration of the

dissolved **Sulfabrom-d4** is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- Data Reporting: Solubility is reported in units such as mg/mL or mol/L.

Visualizations

The following diagrams illustrate the mechanism of action of sulfonamides and a typical analytical workflow.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. invivochem.net [invivochem.net]
- 2. gen.store [gen.store]
- 3. Sulfabromomethazine | C₁₂H₁₃BrN₄O₂S | CID 8310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nbinno.com [nbinno.com]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. byjus.com [byjus.com]
- 8. pennwest.edu [pennwest.edu]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. chem.ws [chem.ws]
- 11. youtube.com [youtube.com]
- 12. scribd.com [scribd.com]
- 13. scribd.com [scribd.com]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical and Chemical Properties of Sulfabrom-d₄]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387332#physical-and-chemical-properties-of-sulfabrom-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com